

Introduction: A Multifunctional Scaffold for Synthesis and Discovery

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Compound of Interest

Compound Name: 5-(Diethylamino)pent-3-yn-2-ol

CAS No.: 10575-26-5

Cat. No.: B085189

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5-(Diethylamino)pent-3-yn-2-ol (CAS No: 10575-26-5) is a versatile organic compound that presents a unique combination of three key functional groups: a tertiary amine, a secondary alcohol, and an internal alkyne.[1] This trifunctional architecture makes it a valuable building block in organic synthesis, offering multiple reaction sites for constructing more complex molecular frameworks.[1] The presence of a basic amino group and a hydrogen-bond-donating hydroxyl group suggests potential applications in medicinal chemistry and materials science, where such features can govern molecular interactions and physicochemical properties.

Understanding the solubility and stability of this molecule is paramount for its effective application. For researchers in drug development, a compound's solubility directly impacts its bioavailability and formulation possibilities. Its stability profile dictates appropriate storage conditions, shelf-life, and potential degradation pathways that could affect its purity, activity, and safety. This guide provides a comprehensive technical overview of the theoretical and experimental approaches to characterizing the solubility and stability of **5-(Diethylamino)pent-3-yn-2-ol**, grounded in established chemical principles and field-proven methodologies.

Part 1: The Solubility Profile of 5-(Diethylamino)pent-3-yn-2-ol

The solubility of a compound is a critical parameter that influences its behavior in both reactive and biological systems. The structure of **5-(Diethylamino)pent-3-yn-2-ol** provides clear indicators of its likely solubility characteristics.

Theoretical Assessment of Solubility

The molecule's solubility is a balance between its hydrophilic and hydrophobic components:

- Hydrophilic Contributions:
 - Tertiary Amine (-NEt₂): The diethylamino group is basic due to the lone pair of electrons on the nitrogen atom. In acidic aqueous solutions, this group will be protonated to form a water-soluble ammonium salt (R₃NH⁺).^{[2][3][4]} This is the most significant contributor to its aqueous solubility under acidic conditions.
 - Hydroxyl Group (-OH): The secondary alcohol functionality can act as both a hydrogen bond donor and acceptor, promoting solubility in protic solvents like water and alcohols.^[5]
- Hydrophobic Contributions:
 - Carbon Backbone: The molecule contains nine carbon atoms, which create a significant nonpolar character, inherently limiting its solubility in water. As a general rule, amines with more than six carbons tend to have low water solubility.^[6]

Based on this analysis, we can predict that the solubility of **5-(Diethylamino)pent-3-yn-2-ol** will be highly pH-dependent, exhibiting low solubility in neutral or basic aqueous media and significantly higher solubility in acidic media. Its solubility in organic solvents is expected to be good, particularly in polar organic solvents.

Experimental Determination of Solubility

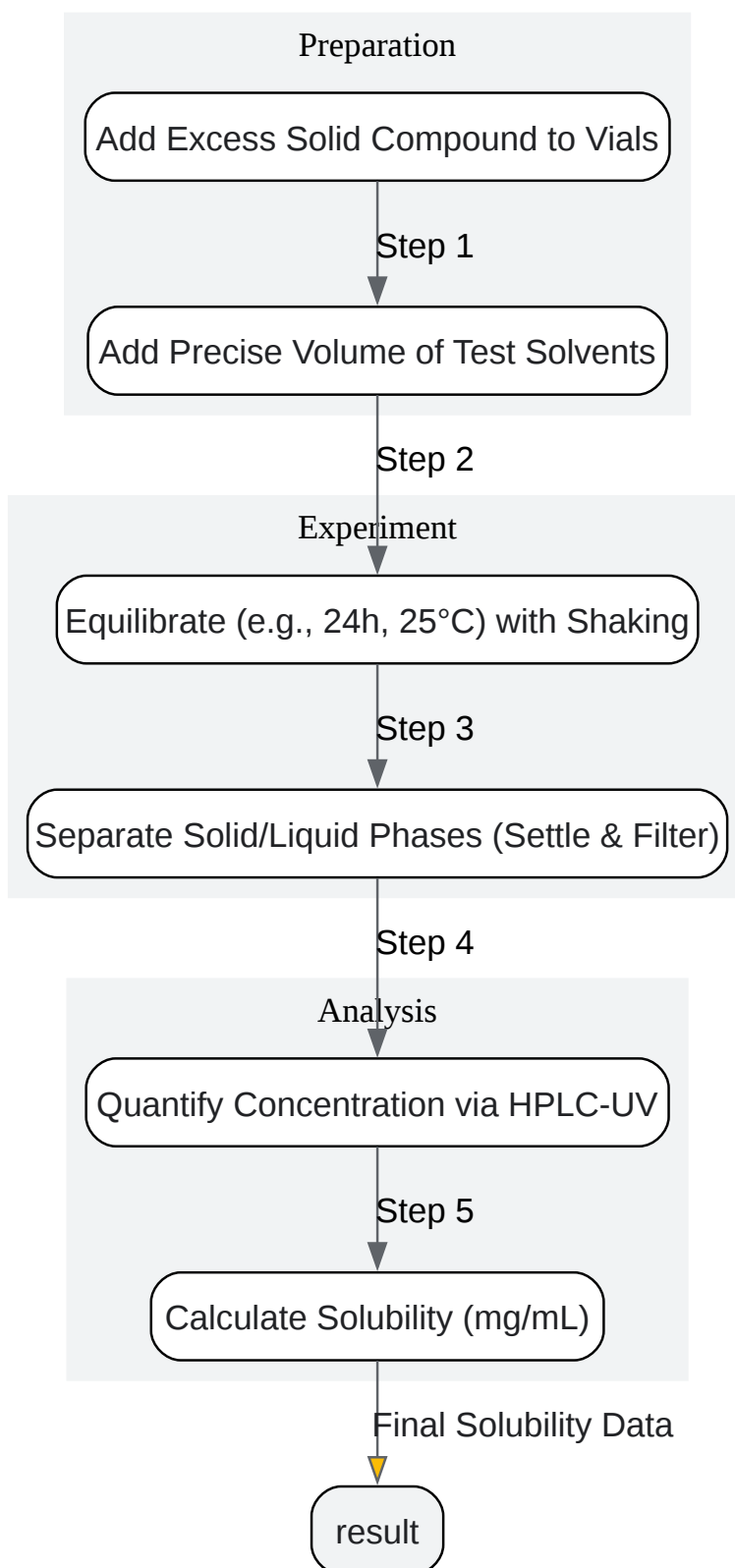
To quantify the solubility, a robust and reproducible experimental method is required. The shake-flask method is the gold standard for determining equilibrium solubility. The rationale behind this choice is its ability to allow the system to reach thermodynamic equilibrium between

the undissolved solid and the saturated solution, providing the most accurate measure of a compound's intrinsic solubility.

Protocol 1: Equilibrium Solubility Determination by Shake-Flask Method

- Preparation of Solvents: Prepare a panel of relevant solvents. This should include:
 - Purified Water (e.g., Milli-Q®)
 - pH-buffered aqueous solutions (e.g., pH 2.0 HCl buffer, pH 7.4 PBS, pH 9.0 borate buffer)
 - Common organic solvents (e.g., Ethanol, Methanol, DMSO, Dichloromethane)
 - The choice of buffers is critical for mimicking physiological conditions (pH 7.4) and conditions of maximum expected solubility (pH 2.0).
- Sample Preparation: Add an excess amount of solid **5-(Diethylamino)pent-3-yn-2-ol** to a series of vials, ensuring a visible amount of undissolved solid will remain at equilibrium. This is a self-validating step; the presence of excess solid confirms that the resulting solution is saturated.
- Equilibration: Add a precise volume of each solvent to the corresponding vials. Seal the vials and place them in a shaker incubator set to a constant temperature (e.g., 25 °C or 37 °C) for a defined period (typically 24-48 hours). A preliminary time-course experiment should be run to confirm that equilibrium is reached within this timeframe.
- Phase Separation: After equilibration, allow the vials to stand to let the excess solid settle. Carefully collect the supernatant using a syringe and pass it through a chemically inert filter (e.g., 0.22 µm PVDF) to remove all undissolved particles.
- Quantification: Accurately dilute the filtered supernatant with a suitable mobile phase. Analyze the concentration of the dissolved compound using a validated analytical technique, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).
- Data Analysis: Calculate the solubility in mg/mL or µg/mL by comparing the peak area of the sample to a standard curve prepared from known concentrations of the compound.

Workflow for Solubility Determination



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Caption: Workflow for the shake-flask solubility assay.

Anticipated Solubility Data Summary

The experimental results would be summarized in a table for clear comparison.

| Solvent System | pH | Temperature (°C) | Anticipated Solubility Category | Rationale |
|----------------|------|------------------|---------------------------------|--|
| Purified Water | ~7.0 | 25 | Sparingly Soluble | Limited by large hydrocarbon structure. |
| 0.1 M HCl | 1.0 | 25 | Freely Soluble | Protonation of the amine forms a soluble salt.[2] [4] |
| PBS Buffer | 7.4 | 25 | Slightly Soluble | Mostly neutral form, slight increase from buffer salts. |
| 0.1 M NaOH | 13.0 | 25 | Very Slightly Soluble | Compound is in its neutral, least soluble form. |
| Ethanol | N/A | 25 | Soluble | Good polarity match, H-bonding capability. |
| DMSO | N/A | 25 | Very Soluble | Aprotic polar solvent, effective for many organics. |

Part 2: The Stability Profile of 5-(Diethylamino)pent-3-yn-2-ol

Assessing the chemical stability of a molecule involves subjecting it to stress conditions to identify potential degradation pathways and determine its intrinsic stability. This process, known as forced degradation, is essential for developing stable formulations and establishing appropriate storage conditions.

Theoretical Assessment of Stability

The functional groups in **5-(Diethylamino)pent-3-yn-2-ol** suggest several potential degradation routes:

- **Oxidation:** The tertiary amine is susceptible to oxidation, which could lead to the formation of an N-oxide. This is a common degradation pathway for aliphatic amines.^[7] The secondary alcohol could also be oxidized to a ketone.
- **Acid/Base Hydrolysis:** While the core structure lacks readily hydrolyzable groups like esters or amides, extreme pH and high temperatures could potentially catalyze reactions involving the alkyne or alcohol. For instance, acid-catalyzed hydration of the alkyne is a possibility.
- **Thermal Degradation:** At elevated temperatures, molecules can undergo various decomposition reactions. For amino alcohols, deamination and decarboxylation are known degradation pathways, though typically under more extreme hydrothermal conditions.^{[8][9]}
- **Photostability:** Molecules with lone pairs and pi systems can be susceptible to degradation upon exposure to UV or visible light.

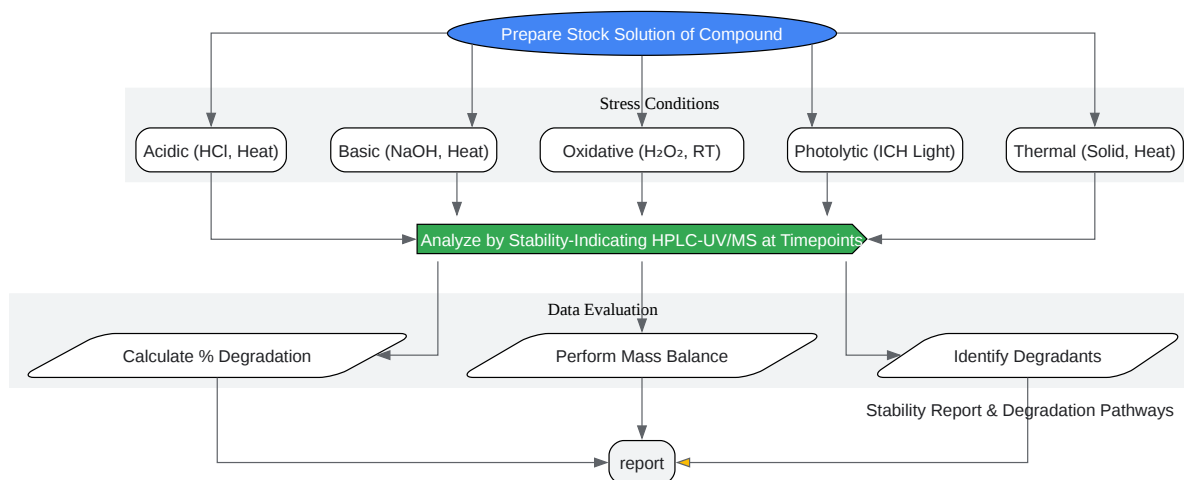
Experimental Investigation of Stability: A Forced Degradation Study

A forced degradation study systematically exposes the compound to harsh conditions. A crucial component of this study is a stability-indicating analytical method—typically an HPLC method—that can separate the intact parent compound from all major degradation products, ensuring that the disappearance of the parent peak is accurately measured.^[10]

Protocol 2: Forced Degradation Study

- **Method Development:** Develop a reverse-phase HPLC method (e.g., using a C18 column) capable of resolving the parent compound from potential degradants. A gradient elution with a mobile phase of acetonitrile and water (with a modifier like formic acid or ammonium acetate) is a good starting point. Detection by both UV and Mass Spectrometry (MS) is ideal, as MS helps in the identification of degradant structures.
- **Stress Conditions:** Prepare solutions of **5-(Diethylamino)pent-3-yn-2-ol** (e.g., at 1 mg/mL) in suitable solvents and expose them to the following conditions:
 - **Acid Hydrolysis:** 0.1 M HCl at 60 °C for 24 hours.
 - **Base Hydrolysis:** 0.1 M NaOH at 60 °C for 24 hours.
 - **Oxidation:** 3% H₂O₂ at room temperature for 24 hours.
 - **Thermal Stress:** Store the solid compound in an oven at 60 °C for 7 days.
 - **Photostability:** Expose a solution and the solid compound to light according to ICH Q1B guidelines (e.g., 1.2 million lux hours and 200 watt hours/m²). A dark control must be run in parallel.
- **Timepoint Analysis:** At specified time points (e.g., 0, 4, 8, 24 hours for solutions; 0, 1, 7 days for solid), withdraw an aliquot of the stressed sample. If necessary, neutralize the acidic and basic samples before injection.
- **HPLC Analysis:** Analyze all samples using the stability-indicating HPLC method.
- **Data Evaluation:**
 - Calculate the percentage of degradation by comparing the peak area of the parent compound in the stressed sample to that of an unstressed control.
 - Perform a mass balance calculation to ensure that the decrease in the parent compound is accounted for by the appearance of degradation products.
 - Use the MS data to propose structures for the major degradants.

Workflow for Forced Degradation Study



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Caption: Overview of a forced degradation experimental workflow.

Anticipated Stability Data Summary

| Stress Condition | Reagent | Temperature | Duration | % Degradation (Anticipated) | Major Degradants (Hypothesized) |
|------------------|----------------------------------|-------------|------------|-----------------------------|-------------------------------------|
| Acid Hydrolysis | 0.1 M HCl | 60 °C | 24 h | 5-10% | Potential alkyne hydration products |
| Base Hydrolysis | 0.1 M NaOH | 60 °C | 24 h | < 5% | Likely stable |
| Oxidation | 3% H ₂ O ₂ | RT | 24 h | 15-25% | N-oxide derivative |
| Thermal (Solid) | N/A | 60 °C | 7 days | < 2% | Likely stable |
| Photostability | ICH Light | RT | As per ICH | 5-15% | Various photoproducts |

Conclusion

5-(Diethylamino)pent-3-yn-2-ol is a molecule whose utility is intrinsically linked to its physicochemical properties. The theoretical analysis and experimental frameworks presented in this guide provide a robust pathway for its characterization. The compound is expected to exhibit classic amphiphilic behavior with highly pH-dependent aqueous solubility, a critical consideration for any formulation or biological testing. Its stability profile is likely to be dominated by its susceptibility to oxidation at the tertiary amine, highlighting the need for storage under an inert atmosphere and protection from strong oxidizing agents. By applying these systematic, self-validating protocols, researchers can generate the high-quality data necessary to confidently handle, formulate, and deploy this versatile chemical building block in their research and development endeavors.

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